

Tolfenpyrad: Application Guidelines for Greenhouse and Outdoor Agricultural Use

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Compound of Interest

Compound Name: Tolfenpyrad

Cat. No.: B1681338

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These application notes provide a comprehensive overview of the use of **Tolfenpyrad**, a broad-spectrum insecticide and acaricide, in both greenhouse and outdoor agricultural settings. This document details its mode of action, target pests, application protocols, and environmental fate, with a focus on comparing its application and efficacy in controlled greenhouse environments versus open-field agriculture.

Introduction to Tolfenpyrad

Tolfenpyrad is a pyrazole insecticide that acts as a mitochondrial electron transport inhibitor (METI), specifically at Complex I.^{[1][2]} This disruption of cellular respiration leads to a rapid cessation of feeding and subsequent mortality in target pests.^[2] It exhibits contact activity against all life stages of many pests, including eggs, larvae, nymphs, and adults.^{[2][3]} First registered for greenhouse use on ornamental plants in 2010, its registration was later expanded to include various outdoor food crops in 2013.^[3]

Comparative Data on Tolfenpyrad Application and Efficacy

The following tables summarize key quantitative data for the use of **Tolfenpyrad** in greenhouse and outdoor settings, compiled from various studies and regulatory documents.

Table 1: Application Rates and Methods

Parameter	Greenhouse Setting	Outdoor Agricultural Setting
Typical Crops	Ornamental plants, vegetables (e.g., leafy greens)[1][4]	Vegetables (cucurbits, brassicas, fruiting), fruits, tree nuts, cotton[3][5][6]
Formulations	Emulsifiable Concentrate (EC), Suspension Concentrate (SC) [3]	Emulsifiable Concentrate (EC), Suspension Concentrate (SC) [3]
Application Method	Foliar spray, handheld sprayers[7]	Foliar spray (ground boom, airblast), chemigation[3][7]
Application Rate	14 - 32 fl oz per 100 gallons of water[4]	100 - 150 g a.i./ha[8][9]
Maximum Applications	Typically 2 per crop cycle to manage resistance[4]	Varies by crop, often 2 applications per season[10]

Table 2: Efficacy Against Common Pests (Outdoor Field Trials)

Target Pest	Crop	Application Rate (g a.i./ha)	Efficacy (% Pest Reduction)	Citation
Whitefly (Bemisia tabaci)	Okra	150	92.66 - 99.22	[11]
Jassids	Brinjal	150	86.80	[8]
Thrips	Brinjal	150	86.47	[8]
Aphids	Brinjal	150	91.54	[8]
Aphids	Cotton	125	Superior to standard neonicotinoids	[5]
Thrips	Cotton	125	Superior to standard neonicotinoids	[5]
Thrips	Cumin	125 - 150	Highly effective	[9]
Aphids	Cumin	125 - 150	Highly effective	[9]
Red Pumpkin Beetle	Cucumber	150	Superior control	[12]
Leafhoppers	Cucumber	150	Superior control	[12]
Thrips	Cucumber	150	Superior control	[12]

Note: Efficacy data for greenhouse settings is often presented qualitatively in management guides. The provided outdoor data demonstrates significant pest control at recommended rates.

Table 3: Environmental Fate of **Tolfenpyrad**

Parameter	Greenhouse Setting	Outdoor Agricultural Setting
Soil Half-Life (Aerobic)	Data not readily available for potting media. Pesticide degradation can be influenced by factors like organic matter content, microbial activity, and moisture levels, which differ from field soil.[13]	3 - 5 days to 14 - 15 days[5] [14]
Soil Half-Life (Anaerobic)	Data not readily available for potting media.	127 - 216.6 days[3][5]
Persistence on Plant Surfaces	Residues remain on the surface of treated leaves and fruits, with slow migration into the plant tissue.[5]	Tolfenpyrad residues on cabbage dissipated to below the limit of quantification (<0.01 mg/kg) after 10 days, with a half-life of 1.59 days.[4]
Leaching Potential	Dependent on the growing media composition and irrigation practices.	The parent compound has low mobility, but some degradates (PCA and PT-CA) are more mobile and may have the potential to leach.[3]

Experimental Protocols

Protocol for Determining Tolfenpyrad Efficacy using a Leaf-Dip Bioassay

This protocol is adapted for assessing the toxicity of **Tolfenpyrad** to sucking insects like whiteflies or aphids.

Objective: To determine the median lethal concentration (LC50) of **Tolfenpyrad** for a target insect pest.

Materials:

- **Tolfenpyrad** analytical standard or formulated product
- Acetone (analytical grade)
- Triton X-100 or similar non-ionic surfactant
- Distilled water
- Host plant leaves (e.g., cotton, brinjal)
- Petri dishes (9 cm diameter)
- Filter paper
- Micropipettes
- Glass vials for serial dilutions
- Fine camel hair brush
- Healthy, uniform-aged adult insects
- Incubator or growth chamber ($25 \pm 2^{\circ}\text{C}$, 60-70% RH, 16:8 L:D photoperiod)

Procedure:

- **Preparation of Stock Solution:** Prepare a stock solution of **Tolfenpyrad** in acetone.
- **Serial Dilutions:** Perform serial dilutions of the stock solution with distilled water containing a constant concentration of surfactant (e.g., 0.05%) to obtain a range of 5-7 test concentrations. A control solution of distilled water and surfactant should also be prepared.
- **Leaf Preparation:** Select healthy, undamaged leaves from the host plant.
- **Treatment Application:** Dip each leaf into a respective test concentration for 10-20 seconds with gentle agitation.^[15] The control leaves are dipped in the surfactant-water solution.
- **Drying:** Air-dry the treated leaves on a wire rack for approximately 1-2 hours.

- **Bioassay Setup:** Place a piece of moistened filter paper in the bottom of each Petri dish. Place one treated leaf, adaxial (upper) surface down, into each dish.
- **Insect Introduction:** Carefully transfer 15-20 adult insects onto the leaf surface in each Petri dish using a fine camel hair brush or an aspirator.
- **Incubation:** Seal the Petri dishes with parafilm and place them in an incubator under controlled conditions.
- **Mortality Assessment:** Record insect mortality at 24, 48, and 72 hours post-treatment. Insects that are unable to move when gently prodded with a brush are considered dead.
- **Data Analysis:** Correct the mortality data for control mortality using Abbott's formula. Perform probit analysis to calculate the LC50 value and its 95% confidence limits.

Protocol for a Standard Field Efficacy Trial

This protocol outlines the general procedure for evaluating the efficacy of **Tolfenpyrad** in a greenhouse or outdoor field setting.[\[16\]](#)

Objective: To evaluate the field performance of **Tolfenpyrad** against a target pest population on a specific crop.

Experimental Design:

- **Design:** Randomized Complete Block Design (RCBD) with a minimum of four replications.
- **Plot Size:** Appropriate for the crop and application equipment (e.g., 5m x 6m for vegetable crops).
- **Treatments:**
 - **Tolfenpyrad** at one or more application rates.
 - A standard insecticide with known efficacy against the target pest.
 - An untreated control (water spray).

Procedure:

- **Site Selection and Preparation:** Choose a site with a uniform crop stand and a known history of the target pest infestation.[16]
- **Pre-treatment Pest Scouting:** One day before the first application, record the initial pest population density in each plot. For sucking insects, this can be done by counting the number of insects on a specific number of leaves per plant from randomly selected plants.
- **Insecticide Application:**
 - Calibrate the spray equipment to ensure accurate and uniform application.
 - Apply the treatments according to the experimental design, ensuring to avoid spray drift between plots by using shields or leaving buffer zones.
 - Record environmental conditions (temperature, humidity, wind speed) at the time of application.
- **Post-treatment Pest Scouting:** Record the pest population at regular intervals after application (e.g., 3, 7, and 14 days after treatment) using the same method as the pre-treatment scouting.
- **Phytotoxicity Assessment:** Visually assess the treated plants for any signs of phytotoxicity (e.g., leaf burn, chlorosis, stunting) at each scouting interval.
- **Yield Data Collection:** At the end of the trial, harvest the crop from each plot and record the yield.
- **Data Analysis:**
 - Calculate the percentage of pest population reduction for each treatment at each observation date.
 - Analyze the pest population and yield data using Analysis of Variance (ANOVA) and a suitable mean separation test (e.g., Tukey's HSD) to determine significant differences between treatments.

Protocol for Tolfenpyrad Residue Analysis in Vegetable Samples

This protocol is based on established methods for pesticide residue analysis using Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS).^[15]

Objective: To quantify the residue of **Tolfenpyrad** in vegetable samples.

Materials:

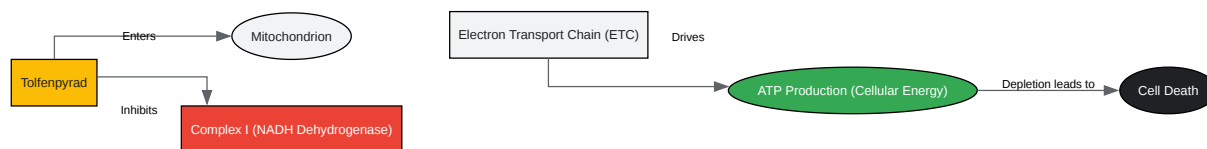
- Homogenizer/blender
- Centrifuge
- Solid-Phase Extraction (SPE) cartridges (e.g., C18)
- Acetonitrile, methanol, dichloromethane, ethyl acetate (HPLC grade)
- Sodium chloride, anhydrous magnesium sulfate
- **Tolfenpyrad** analytical standard
- LC-MS/MS system

Procedure:

- Sample Preparation:
 - Take a representative sample of the vegetable crop.
 - Chop and homogenize the sample.
- Extraction:
 - Weigh 10 g of the homogenized sample into a centrifuge tube.
 - Add acetonitrile and shake vigorously.
 - Add anhydrous magnesium sulfate and sodium chloride, shake, and centrifuge.

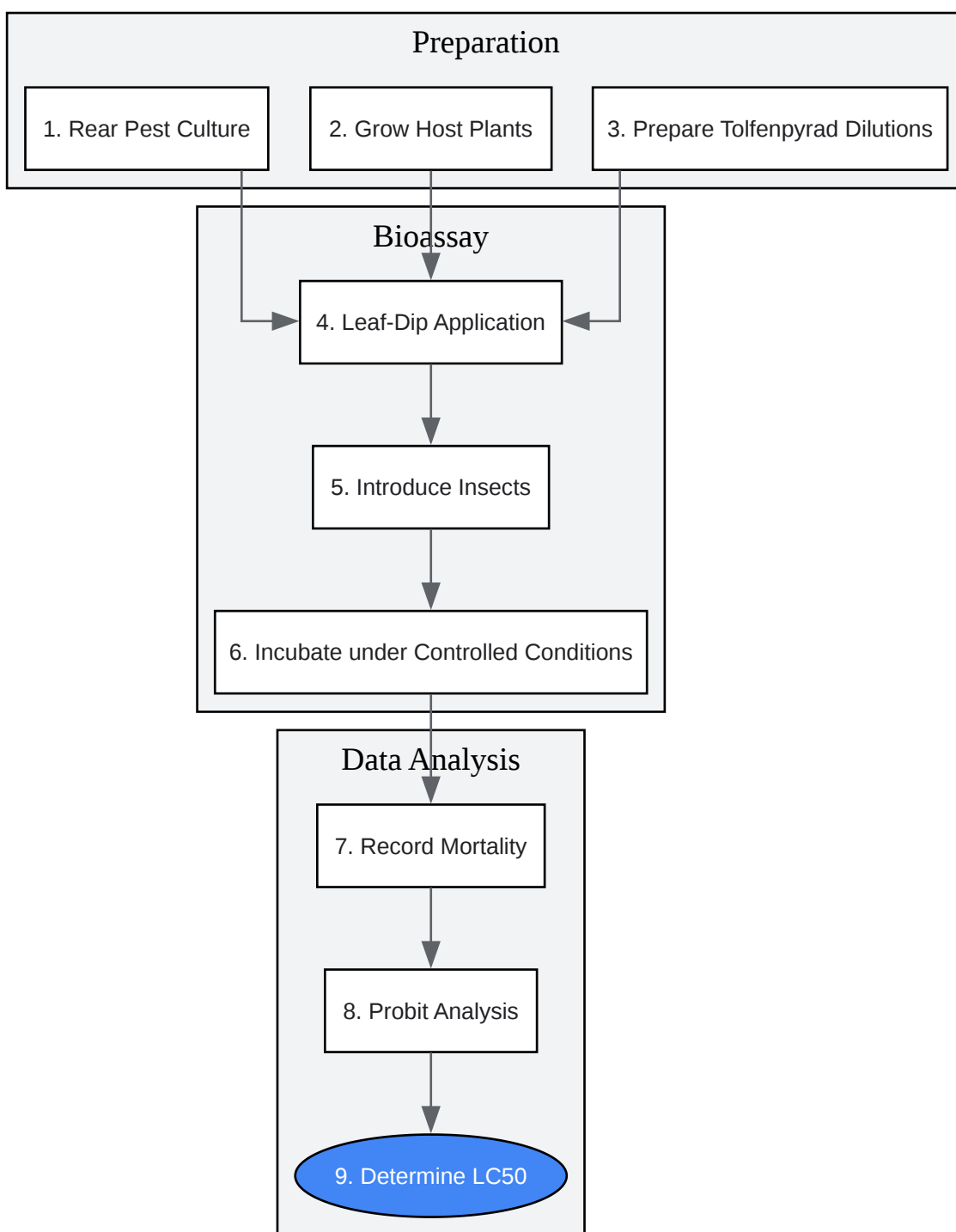
- Clean-up (Solid-Phase Extraction):
 - Take an aliquot of the supernatant from the extraction step.
 - Pass the extract through a conditioned SPE cartridge.
 - Wash the cartridge with a suitable solvent to remove interferences.
 - Elute the **Tolfenpyrad** from the cartridge with a mixture of dichloromethane and ethyl acetate.
- Solvent Exchange and Concentration:
 - Evaporate the eluent to dryness under a gentle stream of nitrogen.
 - Reconstitute the residue in a known volume of methanol.
- LC-MS/MS Analysis:
 - Inject an aliquot of the final extract into the LC-MS/MS system.
 - Use a suitable C18 column and a mobile phase gradient of acetonitrile and water (with formic acid).
 - Set the mass spectrometer to monitor for the specific precursor and product ions of **Tolfenpyrad** in Multiple Reaction Monitoring (MRM) mode.
- Quantification:
 - Prepare a calibration curve using serial dilutions of the **Tolfenpyrad** analytical standard.
 - Quantify the **Tolfenpyrad** concentration in the sample by comparing its peak area to the calibration curve.

Visualizations



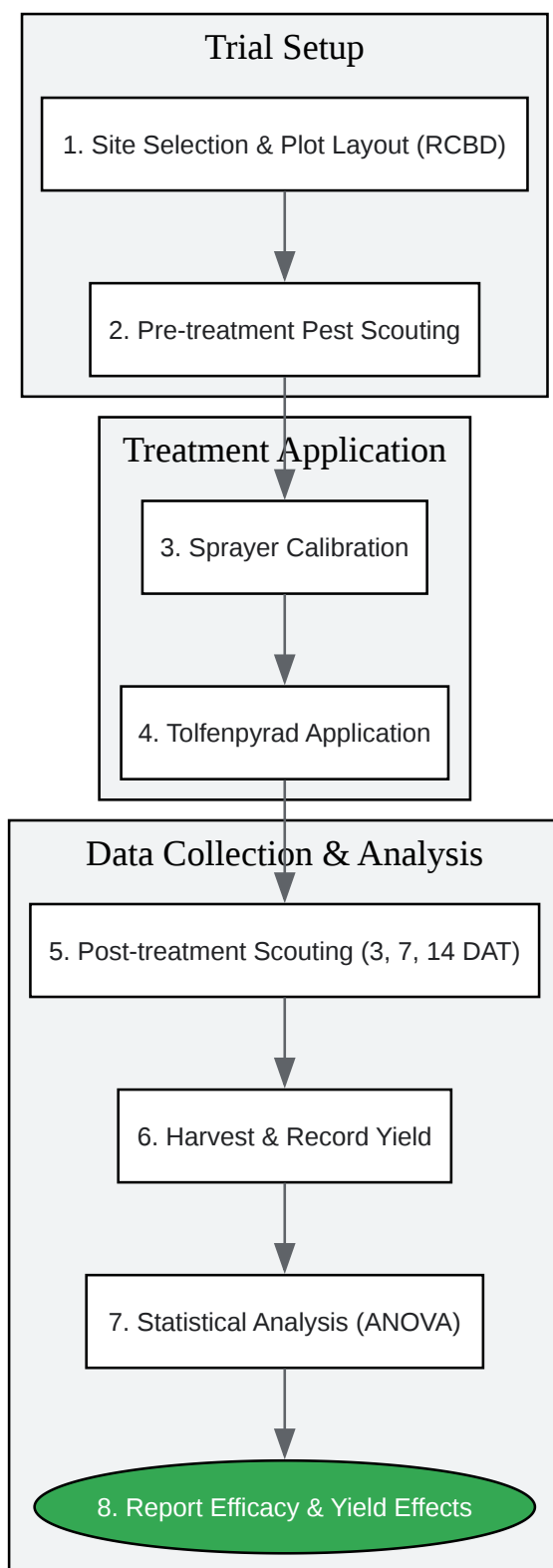
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Caption: **Tolfenpyrad**'s mode of action via inhibition of Complex I in the mitochondrial electron transport chain.



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Caption: Workflow for a leaf-dip bioassay to determine **Tolfenpyrad** efficacy.



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Caption: Workflow for a field efficacy trial of **Tolfenpyrad**.

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